

Personal protective equipment for handling 4-(Oxan-4-yl)aniline

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Compound of Interest

Compound Name: 4-(Oxan-4-yl)aniline

Cat. No.: B1321735

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Essential Safety and Handling Guide for 4-(Oxan-4-yl)aniline

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety, handling, and disposal information for **4-(Oxan-4-yl)aniline**, a compound utilized in advanced scientific research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks. This information is synthesized from safety data for structurally related compounds, including aromatic amines, in the absence of a specific Safety Data Sheet (SDS) for **4-(Oxan-4-yl)aniline**.

Hazard Profile and Safety Summary

While a specific Safety Data Sheet (SDS) for **4-(Oxan-4-yl)aniline** is not readily available, the known hazards of structurally similar aromatic amines provide a strong basis for a cautious approach. Anilines are generally known to be:

- Toxic if swallowed, inhaled, or in contact with skin.[1][2][3][4]
- A cause of serious eye damage.[2][3][4]
- Suspected of causing genetic defects and cancer.[1][2][3][4]
- A cause of damage to organs through prolonged or repeated exposure.[2][3]

- Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Therefore, **4-(Oxan-4-yl)aniline** must be handled with extreme care, treating it as a hazardous substance.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure when handling **4-(Oxan-4-yl)aniline**.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors. [5]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash. [5] [6]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene, double-gloving recommended)	To prevent skin contact. Given that all disposable gloves are permeable to some extent, it is advisable to wear two pairs (double-gloving) and change them frequently. [5] [6]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination. [5]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects. [5]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations. The type of respirator depends on the specific conditions and exposure assessment.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-(Oxan-4-yl)aniline** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher are readily accessible.[\[5\]](#)
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.

Step 2: Handling the Compound

- Weighing: When weighing the solid compound, use a balance inside the fume hood or in a ventilated balance enclosure.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood.

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

Under no circumstances should **4-(Oxan-4-yl)aniline** or its waste be disposed of down the drain or in regular trash.[\[7\]](#) It must be treated as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Contaminated consumables (e.g., gloves, weighing paper, paper towels) should be collected in a dedicated, clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing **4-(Oxan-4-yl)aniline** should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container.[7]

Waste Container Management:

- Use only containers approved for hazardous waste collection that are compatible with the chemical.[7]
- Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**4-(Oxan-4-yl)aniline**".[7]
- Keep the waste container tightly sealed when not in use to prevent the release of fumes.[7]
- Store waste containers in a designated, cool, and well-ventilated secondary containment area, away from incompatible materials.[7]

Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.

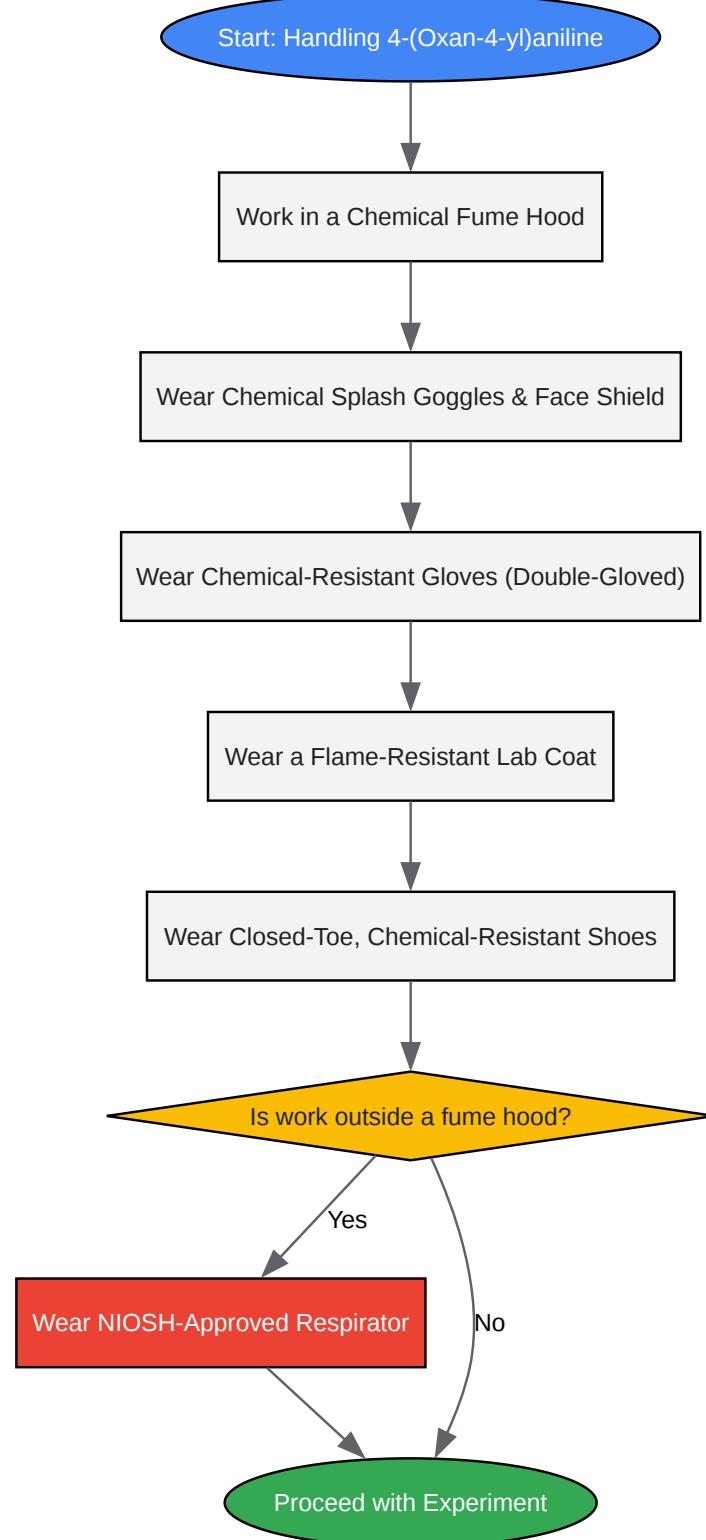
Experimental Protocols and Data Presentation

As no specific experimental data for **4-(Oxan-4-yl)aniline** was found, this section will be populated as reliable data becomes available. The following table provides a template for summarizing key safety and physical property data, which should be filled in once a specific SDS is obtained.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO	[8]
Molecular Weight	177.25 g/mol	[8]
Appearance	Powder	[8]
Storage Temperature	Room temperature	[8]
Signal Word	Warning	[8]
Hazard Statements	H302, H312, H315, H319 (Based on similar compounds)	[9]

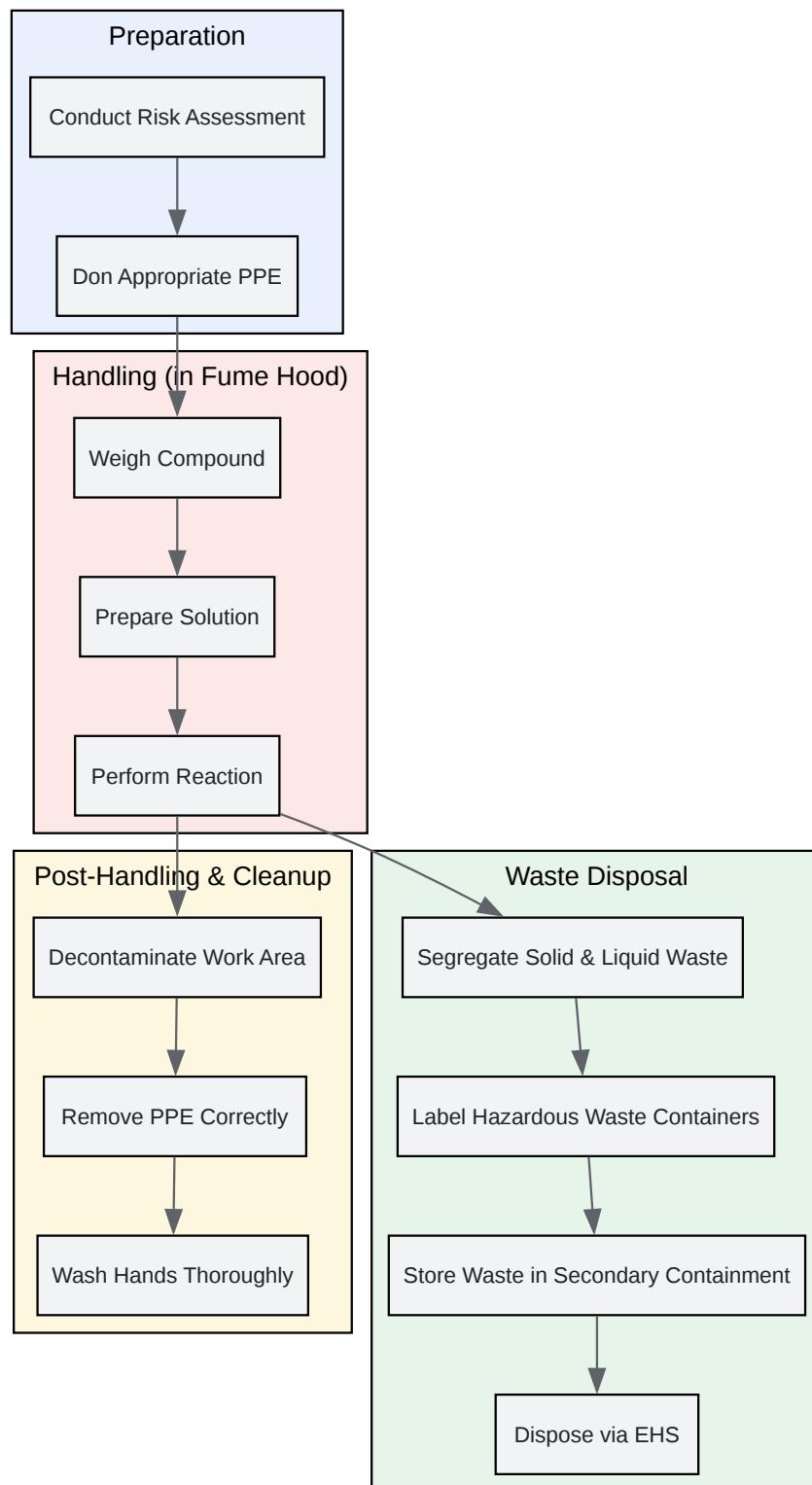
Visualizations

PPE Selection Workflow for Handling 4-(Oxan-4-yl)aniline

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Caption: PPE Selection Workflow for Handling 4-(Oxan-4-yl)aniline.

Operational and Disposal Workflow for 4-(Oxan-4-yl)aniline

[Click to download full resolution via product page](#)**Caption: Operational and Disposal Workflow for 4-(Oxan-4-yl)aniline.**

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